

An In-depth Technical Guide to Lanthanum Acetate Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetic acid;lanthanum(3+);hydrate

Cat. No.: B11817387

[Get Quote](#)

For researchers, scientists, and drug development professionals, a thorough understanding of chemical compounds is paramount. This guide provides a detailed overview of Lanthanum Acetate Hydrate, focusing on its core identifiers, properties, and relevant experimental contexts.

Chemical Identifiers and Properties

Lanthanum acetate hydrate is a white crystalline solid.^{[1][2]} It is a hydrated salt of the rare earth element lanthanum.^{[3][4]} The degree of hydration can vary, with common forms being the sesquihydrate (1.5 water molecules) and other hydrated versions represented by the general formula $\text{La}(\text{CH}_3\text{COO})_3 \cdot x\text{H}_2\text{O}$.^{[1][2]} This compound is moderately soluble in water.^[1]

A comprehensive summary of its identifiers and key physicochemical properties is presented below to facilitate easy reference and comparison.

Table 1: Chemical Identifiers for Lanthanum Acetate Hydrate

Identifier	Value
CAS Number	100587-90-4[5]
25721-92-0[6]	
PubChem CID	71311272[7][8]
13511[1][9]	
19933532[4]	
EC Number	213-034-8[5]
UNII	G91Y2QLF3J[10]
MDL Number	MFCD00150118[1][11][12]
Beilstein/Reaxys No.	3693604[1][12]

Table 2: Physicochemical Properties of Lanthanum Acetate Hydrate

Property	Value
Molecular Formula	C ₆ H ₁₁ LaO ₇ (for the monohydrate)[4][11]
Molecular Weight	316.04 g/mol (anhydrous basis)[1][5][12]
334.05 g/mol [11]	
Appearance	White crystalline powder[1]
Melting Point	110°C[6]
Water Solubility	16.88 g/100mL H ₂ O (25°C)[4]
Density	1.64 g/cm ³ [6]

Synthesis and Experimental Protocols

The synthesis of lanthanum acetate hydrate typically involves solution-based methods. A common and straightforward protocol is the reaction of lanthanum oxide (La₂O₃) with acetic acid.[2][3]

Experimental Protocol: Synthesis of Lanthanum Acetate Hydrate from Lanthanum Oxide

Objective: To synthesize lanthanum acetate hydrate by reacting lanthanum oxide with acetic acid.

Materials:

- Lanthanum oxide (La_2O_3)
- Acetic acid (CH_3COOH), 50% aqueous solution[2]
- Distilled water
- Beaker
- Magnetic stirrer and stir bar
- Heating plate
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Crystallizing dish
- Drying oven

Methodology:

- **Dissolution:** Suspend a known quantity of lanthanum oxide in distilled water in a beaker. While stirring, slowly add a 50% aqueous solution of acetic acid.[2] The reaction is as follows: $\text{La}_2\text{O}_3 + 6\text{CH}_3\text{COOH} \rightarrow 2\text{La}(\text{CH}_3\text{COO})_3 + 3\text{H}_2\text{O}$ [2]
- **Heating and Clarification:** Gently heat the mixture to facilitate the dissolution of the lanthanum oxide. Continue stirring until a clear solution is obtained.[3]
- **Filtration:** If any undissolved particles remain, filter the hot solution to remove them.

- **Crystallization:** Transfer the clear filtrate to a crystallizing dish. Allow the solution to cool slowly to room temperature to induce crystallization. For controlled crystallization, the solution can be concentrated by gentle heating before cooling.[3]
- **Isolation and Drying:** Collect the formed crystals by filtration. Wash the crystals with a small amount of cold distilled water to remove any residual acetic acid. Dry the crystals in an oven at a low temperature (e.g., 65°C) to obtain the final lanthanum acetate hydrate product.[13]

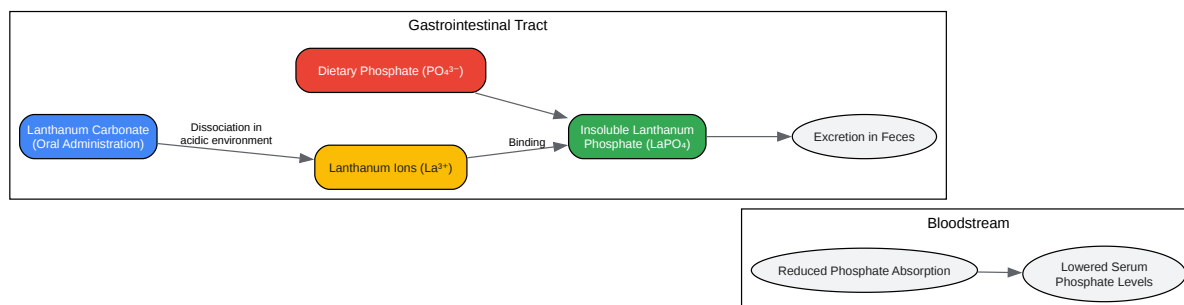
To produce anhydrous lanthanum acetate, the dissolution can be carried out in an excess of acetic acid and distilled water, followed by direct evaporation at 150°C.[14]

Mechanism of Action in Phosphate Binding

Lanthanum acetate, often administered in its carbonate form for medical use, is a potent phosphate binder.[15] Its mechanism of action is crucial in the management of hyperphosphatemia in patients with chronic kidney disease.

In the acidic environment of the upper gastrointestinal tract, lanthanum carbonate dissociates to release lanthanum ions (La^{3+}).[16][17] These ions have a high affinity for dietary phosphate (PO_4^{3-}) and bind with it to form insoluble lanthanum phosphate (LaPO_4).[17] This insoluble complex is not absorbed by the gastrointestinal tract and is subsequently excreted in the feces.[17] This process effectively reduces the absorption of dietary phosphate into the bloodstream, thereby lowering serum phosphate levels.[17]

The key to its efficacy lies in the high affinity of lanthanum for phosphate and the insolubility of the resulting lanthanum phosphate complex.[17]



[Click to download full resolution via product page](#)

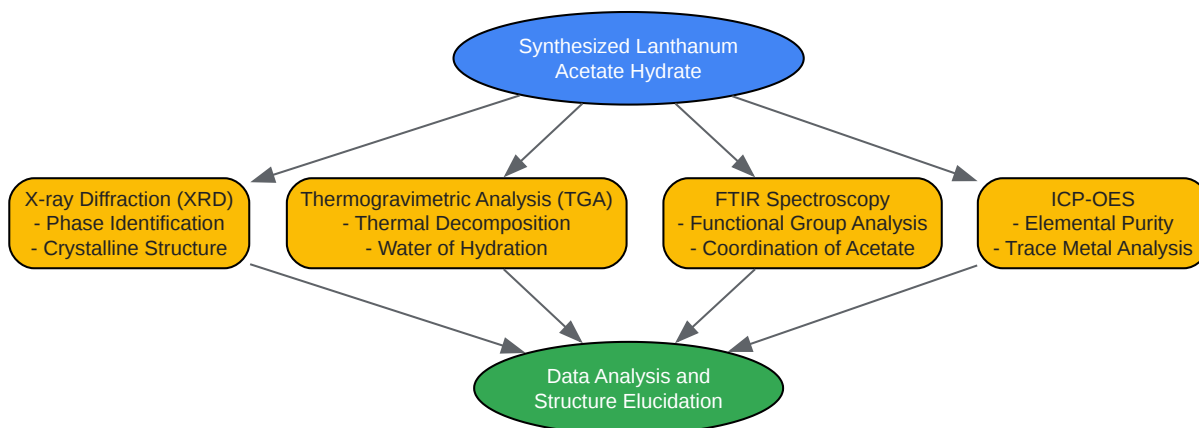
Mechanism of Lanthanum as a Phosphate Binder.

Analytical Methods

The characterization of lanthanum acetate hydrate involves several analytical techniques to confirm its structure, purity, and thermal properties.

Experimental Workflow: Characterization of Lanthanum Acetate Hydrate

This workflow outlines the key analytical techniques used to characterize synthesized lanthanum acetate hydrate.



[Click to download full resolution via product page](#)

Analytical Workflow for Lanthanum Acetate Hydrate.

- X-ray Diffraction (XRD): This technique is fundamental for confirming the crystalline nature of the compound and identifying its specific phase.[3]
- Thermogravimetric Analysis (TGA): TGA is used to study the thermal decomposition of lanthanum acetate hydrate. It can determine the temperature at which the compound loses its water of hydration and subsequently decomposes.[13]
- Fourier-Transform Infrared Spectroscopy (FTIR): FTIR analysis helps in identifying the functional groups present and provides information on the coordination of the acetate ions to the lanthanum metal center.[13]
- Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES): ICP-OES is employed to determine the purity of the lanthanum acetate and to quantify any trace metal impurities.[13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lanthanum Acetate Hydrate Crystal, $\text{La}(\text{O}_2\text{C}_2\text{H}_3)_3 \cdot x\text{H}_2\text{O}$ Manufacturer [attelements.com]
- 2. Lanthanum acetate - Wikipedia [en.wikipedia.org]
- 3. Lanthanum(III) acetate hydrate | 100587-90-4 | Benchchem [benchchem.com]
- 4. Page loading... [guidechem.com]
- 5. 乙酸镧(III) 水合物 - [sigmaaldrich.com]
- 6. lanthanum acetate hydrate/ | CAS#:25721-92-0 | Chemsrce [chemsrc.com]
- 7. Lanthanum acetate hydrate | $\text{C}_6\text{H}_{14}\text{LaO}_7$ | CID 71311272 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Lanthanum acetate hydrate | $\text{C}_6\text{H}_{14}\text{LaO}_7$ | CID 71311272 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Lanthanum(III) acetate hydrate | Lanthanum Triacetate Hydrate | $\text{C}_6\text{H}_{11}\text{LaO}_7$ - Ereztech [ereztech.com]
- 10. Lanthanum acetate | $\text{C}_6\text{H}_9\text{LaO}_6$ | CID 13511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. LANTHANUM ACETATE HYDRATE price,buy LANTHANUM ACETATE HYDRATE - chemicalbook [m.chemicalbook.com]
- 12. Lanthanum(III) acetate 99.9 trace rare earth metals 100587-90-4 [sigmaaldrich.com]
- 13. Redirecting [linkinghub.elsevier.com]
- 14. researchgate.net [researchgate.net]
- 15. Phosphate binding therapy in dialysis patients: focus on lanthanum carbonate - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Effect of lanthanum carbonate and calcium acetate in the treatment of hyperphosphatemia in patients of chronic kidney disease - PMC [pmc.ncbi.nlm.nih.gov]
- 17. What is the mechanism of Lanthanum carbonate? [synapse.patsnap.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Lanthanum Acetate Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11817387#lanthanum-acetate-hydrate-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com